Technical Monograph: 5-Chloro-2-methoxypyridine-4-sulfinic Acid

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Compound of Interest

Compound Name:	*5-chloro-2-methoxypyridine-4-sulfinic acid*
CAS No.:	*2225146-72-3*
Cat. No.:	*B6604058*

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Chemical Identity & Structural Significance

5-Chloro-2-methoxypyridine-4-sulfinic acid is a functionalized pyridine derivative employed primarily as a nucleophilic building block in medicinal chemistry. It serves as a bioisostere for carboxylic acids and a critical intermediate in the synthesis of sulfones and sulfonamides.

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Property	Data
CAS Number	2225146-72-3
IUPAC Name	5-chloro-2-methoxypyridine-4-sulfinic acid
Molecular Formula	$C_6H_6ClNO_3S$
Molecular Weight	207.63 g/mol
Appearance	White to off-white solid (typically isolated as Na salt)
Acidity (Predicted pKa)	~2.0 (Sulfinic acid proton)
Storage	Hygroscopic; Store at -20°C under inert atmosphere

Structural Analysis

The compound features a pyridine core with a "push-pull" electronic configuration:

- 2-Methoxy Group: Electron-donating via resonance (+M), increasing electron density at C3 and C5, but inductively withdrawing (-I).
- 5-Chloro Group: Inductively electron-withdrawing (-I), deactivating the ring but directing metalation to the ortho position (C4).
- 4-Sulfinic Acid Moiety: An amphoteric functional group capable of acting as a nucleophile (at Sulfur) or an electrophile (in retro-Michael type reactions), though it is most commonly utilized as a nucleophile.

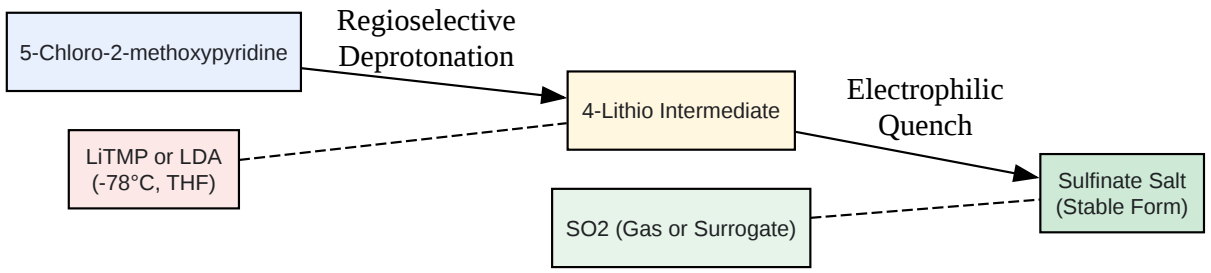
Synthesis & Production

The synthesis of **5-chloro-2-methoxypyridine-4-sulfinic acid** is non-trivial due to the competing directing effects on the pyridine ring. The most validated route utilizes Directed Ortho-Metalation (DoM), leveraging the 5-chloro substituent to direct lithiation selectively to the C4 position.

Validated Synthetic Pathway

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Direct sulfonation is harsh and low-yielding. The preferred method involves lithiation at -78°C followed by sulfur dioxide capture.



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Caption: Regioselective synthesis via Directed Ortho-Metalation (DoM). The 5-Cl substituent directs lithiation to C4.

Experimental Protocol: Preparation of Sodium Sulfinate Salt

Note: Sulfinic acids are unstable as free acids (prone to disproportionation). Isolation as the sodium salt is standard.

Reagents:

- 5-Chloro-2-methoxypyridine (1.0 eq)[1]
- Lithium Diisopropylamide (LDA) or LiTMP (1.2 eq)
- Sulfur Dioxide (SO2) (Excess)
- Anhydrous THF[1][2][3]

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon. Add anhydrous THF and cool to -78°C.
- Base Generation: Add LDA (freshly prepared or commercial) to the THF.

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- Metalation: Add 5-chloro-2-methoxypyridine dropwise (dissolved in THF) to the base. Stir at -78°C for 1 hour.
    - Mechanistic Note: The bulky base and the directing effect of the 5-Cl group favor deprotonation at C4 over C3 (which is sterically crowded by the 2-OMe group).
- Quenching: Bubble dry SO2 gas into the reaction mixture (or add a solution of DABSO as an SO2 surrogate) at -78°C. The solution typically turns pale yellow.
- Warming: Allow the mixture to warm to room temperature over 2 hours.
- Workup: Concentrate the solvent. Redissolve the residue in a minimum amount of water/methanol. Neutralize with Na2CO3 or NaOH to pH ~8-9.
- Isolation: Precipitate the sodium salt by adding excess acetone or diethyl ether. Filter and dry under vacuum.

Chemical Properties & Reactivity[4][5][6][7][8][9]

Stability & Disproportionation

Free sulfinic acids are chemically fragile. Upon standing or heating in acidic media, they undergo disproportionation into the corresponding sulfonic acid and thiol/disulfide (similar to the reaction of phenylsulfinic acid).

- Recommendation: Always store and handle as the Sodium 5-chloro-2-methoxypyridine-4-sulfinate.

Nucleophilicity (S- vs. O-Alkylation)

The sulfinate anion is an ambident nucleophile.

- Soft Electrophiles (Alkyl halides): Reaction occurs at Sulfur (Major product: Sulfone).
- Hard Electrophiles (Silyl chlorides, Diazomethane): Reaction may occur at Oxygen (Product: Sulfinic ester).

Desulfinative Cross-Coupling (Pd-Catalyzed)

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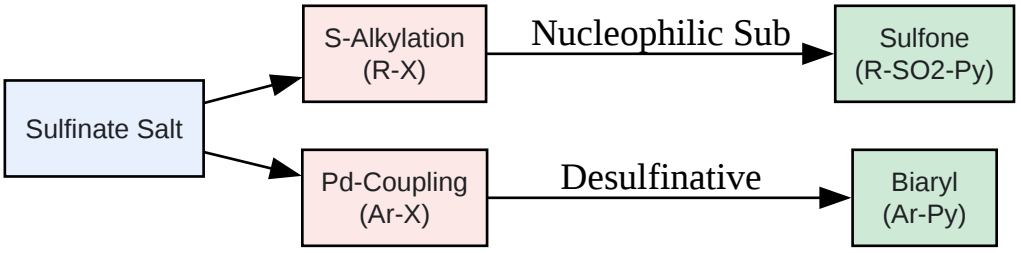
This compound acts as a superior nucleophile in Palladium-catalyzed cross-couplings (Suzuki-Miyaura type), often replacing boronic acids which can be unstable in pyridine systems (protodeboronation).

- Reaction: Ar-SO2Na + Ar'-X → Ar-Ar' (with Pd catalyst).
- Mechanism: Desulfination releases SO2, generating a Pd-Aryl species.

Applications in Drug Discovery[1]

Synthesis of Sulfones

The primary application is the synthesis of aryl-alkyl or diaryl sulfones, which are privileged scaffolds in kinase inhibitors.



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Caption: Divergent synthetic utility of the sulfinate salt.

Protocol: Synthesis of a Sulfone (S-Alkylation)

Reagents:

- Sodium 5-chloro-2-methoxypyridine-4-sulfinate (1.2 eq)
- Alkyl Halide (e.g., Benzyl bromide) (1.0 eq)
- Solvent: DMF or DMSO

Procedure:

- Dissolve the alkyl halide in DMF (0.5 M).

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- Add the sulfinate salt in one portion.
- Heat to 60-80°C for 4-12 hours.
- Workup: Pour into water, extract with Ethyl Acetate. The sulfone product is typically stable and can be purified by silica chromatography.

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